

Epitheaflagallin 3-O-gallate potential as a functional food ingredient

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Compound of Interest

Compound Name: *Epitheaflagallin 3-O-gallate*

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An In-depth Technical Guide to Epigallocatechin 3-O-gallate (EGCG) as a Functional Food Ingredient

For Researchers, Scientists, and Drug Development Professionals

Introduction

Epigallocatechin 3-O-gallate (EGCG) is the most abundant and biologically active catechin found in green tea (*Camellia sinensis*).^{[1][2]} It is a polyphenolic compound extensively studied for its wide spectrum of health-promoting properties, including antioxidant, anti-inflammatory, anti-cancer, and cardioprotective effects.^{[1][3][4]} These attributes position EGCG as a prime candidate for development as a functional food ingredient. However, its application is often hindered by challenges related to its low bioavailability, poor stability, and potential for toxicity at high concentrations.^{[1][2][5]}

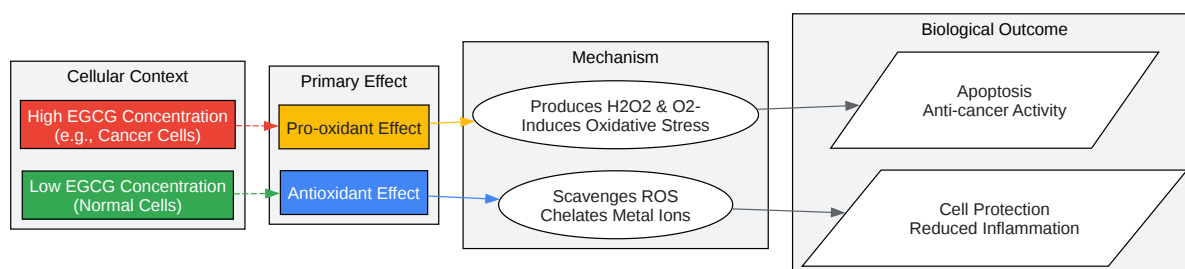
This technical guide provides an in-depth overview of EGCG, focusing on its mechanisms of action, pharmacokinetic profile, and the technical considerations for its use in functional foods. It is intended for researchers, scientists, and drug development professionals seeking to leverage the therapeutic potential of EGCG.

Mechanisms of Action & Key Signaling Pathways

EGCG exerts its biological effects through a variety of mechanisms, primarily by interacting with cell surface receptors, modulating intracellular signaling pathways, and regulating

transcription factors.[3][6][7] It influences numerous critical pathways involved in cell proliferation, inflammation, apoptosis, and oxidative stress.

2.1 Antioxidant and Pro-oxidant Activities EGCG is a potent antioxidant, a property attributed to its ability to scavenge free radicals and chelate transition metal ions, thereby inhibiting the Fenton reaction, a major source of reactive oxygen species (ROS).[3][8] Its antioxidant capacity is reported to be more pronounced than that of vitamins C and E.[3] Paradoxically, EGCG can also act as a pro-oxidant, particularly at higher concentrations or in the presence of metal ions like copper.[7][8][9] This pro-oxidant activity can lead to the production of hydrogen peroxide and hydroxyl radicals, which can induce apoptosis in cancer cells—a mechanism considered beneficial in cancer therapy.[7][8]



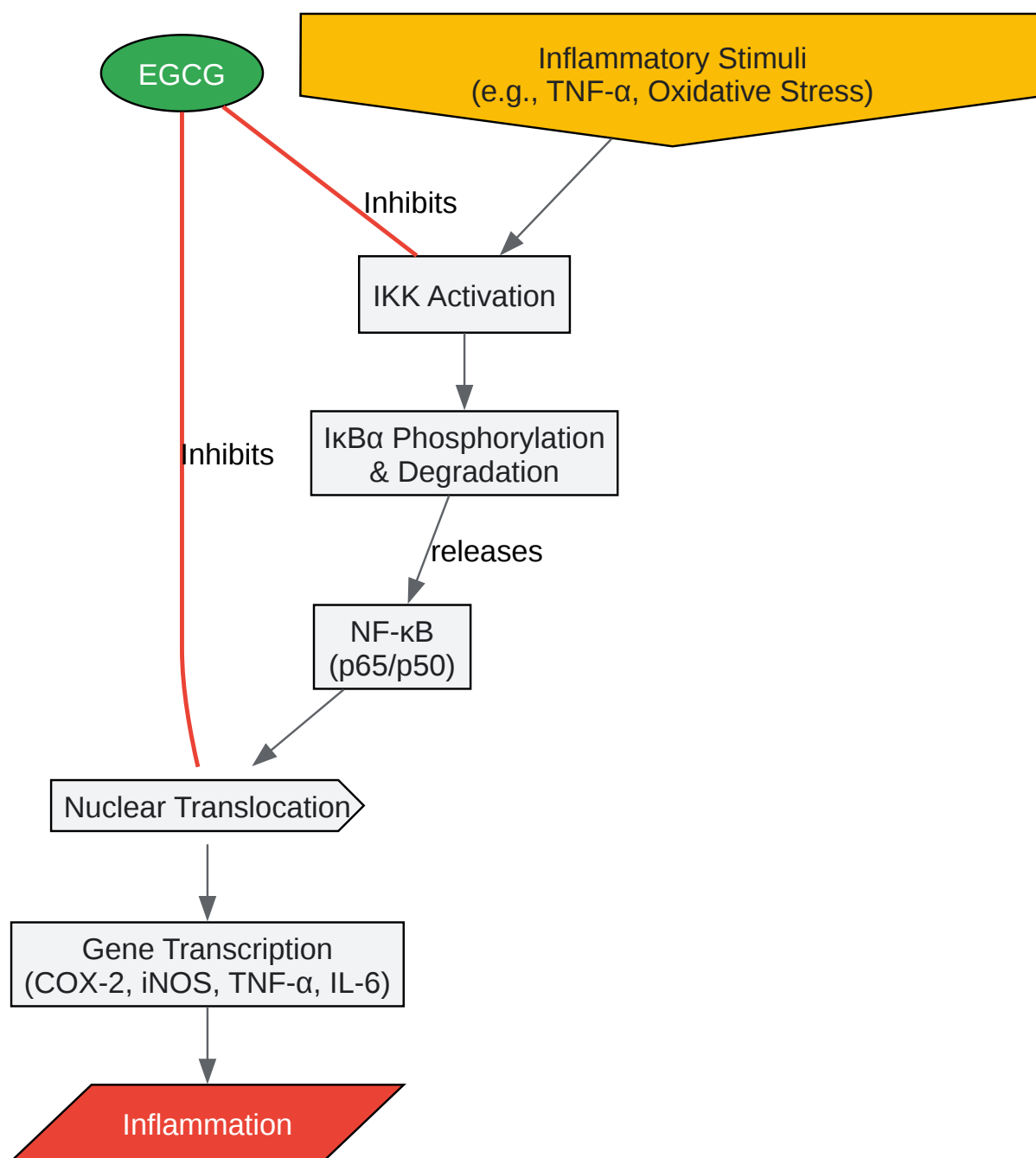
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Caption: The dual antioxidant and pro-oxidant roles of EGCG.

2.2 Modulation of Signaling Pathways EGCG influences several key signaling cascades critical to cellular function and disease progression.

- **NF-κB Pathway:** EGCG is widely recognized for its anti-inflammatory effects, primarily through the suppression of the NF-κB signaling pathway. It inhibits the activation and nuclear translocation of NF-κB, which in turn downregulates the expression of pro-inflammatory

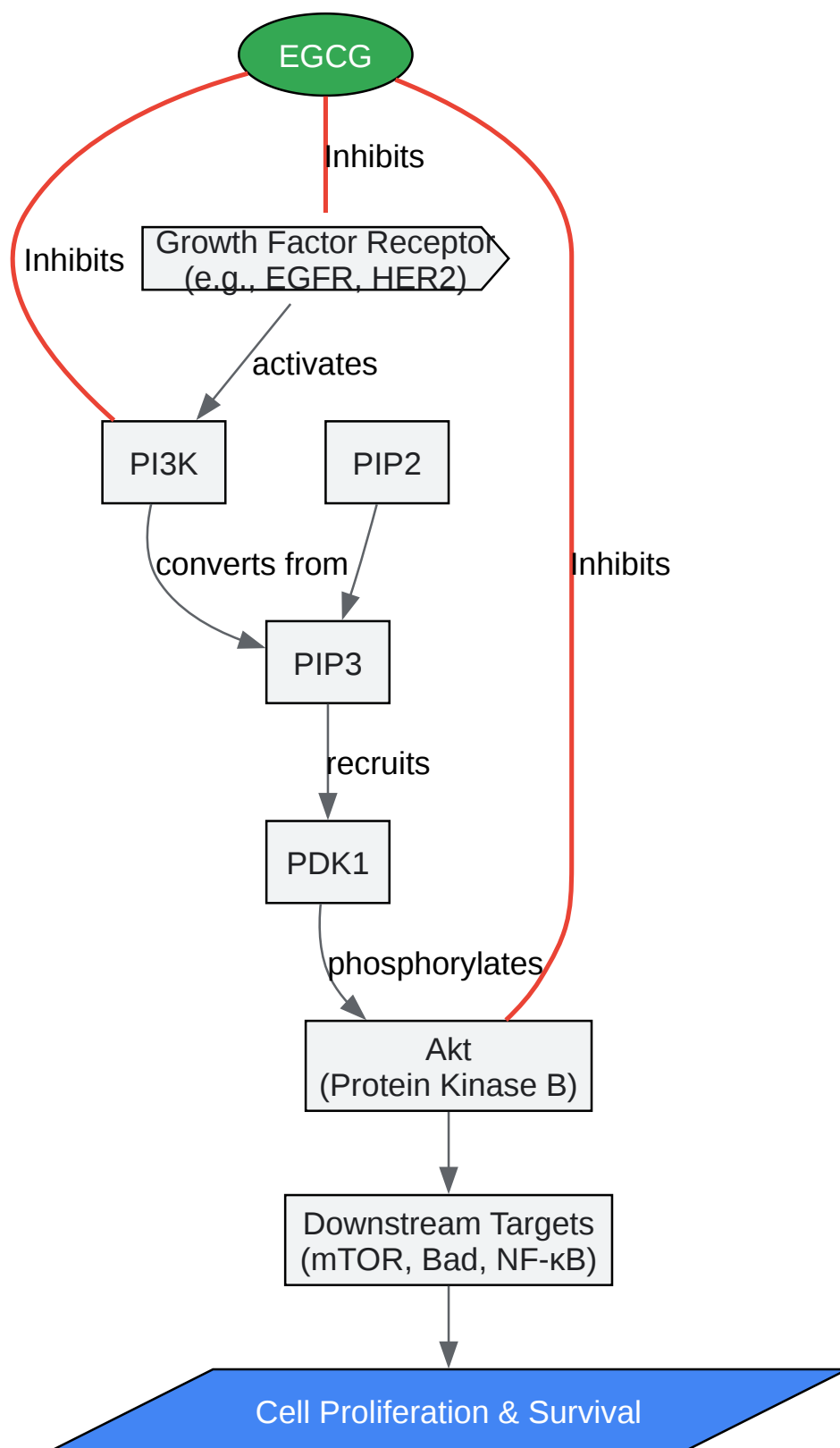
enzymes like COX-2 and iNOS and cytokines such as TNF- α and various interleukins.[3][6][10]

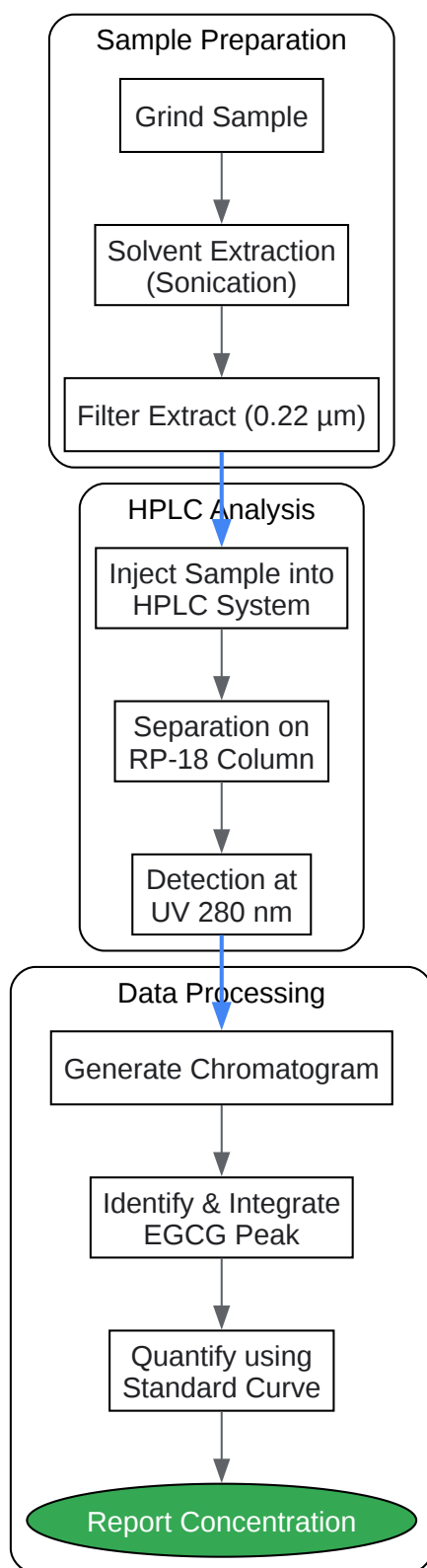


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Caption: EGCG-mediated inhibition of the NF- κ B signaling pathway.

- **PI3K/Akt Pathway:** The PI3K/Akt pathway is crucial for cell survival and proliferation. EGCG has been shown to modulate this pathway, often leading to the inhibition of cell growth and induction of apoptosis in cancer cells.[\[6\]](#)[\[11\]](#) For instance, in lung cancer cells, EGCG's modulation of PI3K/Akt is a key mechanism for growth inhibition.[\[11\]](#)
- **MAPK Pathways:** EGCG can inhibit key kinases in the Mitogen-Activated Protein Kinase (MAPK) pathways, such as ERK1/2 and p38 MAPK.[\[4\]](#)[\[11\]](#) This inhibition affects cell proliferation, differentiation, and apoptosis, contributing to its anti-cancer properties.





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